

Technical Support Center: Safe Disposal of 1,2,4-Benzenetriamine Dihydrochloride

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Compound of Interest

Compound Name: *1,2,4-Benzenetriamine dihydrochloride*

Cat. No.: *B1197292*

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This guide provides detailed information and procedures for the safe disposal of **1,2,4-Benzenetriamine dihydrochloride** waste and residues. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,2,4-Benzenetriamine dihydrochloride**?

A1: **1,2,4-Benzenetriamine dihydrochloride** is classified as an irritant and is harmful if swallowed, in contact with skin, or if inhaled.[1] It is known to cause serious eye irritation. The free base form, 1,2,4-triaminobenzene, is highly unstable in air and prone to oxidation.[2] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should always be worn when handling this compound.[3]

Q2: What materials are incompatible with **1,2,4-Benzenetriamine dihydrochloride**?

A2: **1,2,4-Benzenetriamine dihydrochloride** is incompatible with strong oxidizing agents.[1] Contact with these materials should be avoided to prevent potentially hazardous reactions. Waste containing this compound should be stored separately from oxidizing agents.

Q3: What are the thermal decomposition products of **1,2,4-Benzenetriamine dihydrochloride**?

A3: Thermal decomposition can occur at temperatures above 260°C and may lead to the release of irritating gases and vapors.[1]

Q4: Can I dispose of small quantities of **1,2,4-Benzenetriamine dihydrochloride** waste down the drain?

A4: No, you should not dispose of **1,2,4-Benzenetriamine dihydrochloride** waste down the drain.[1] It is a chemical waste that must be disposed of in accordance with federal, state, and local regulations through an approved waste disposal plant.[1]

Q5: How should I manage empty containers of **1,2,4-Benzenetriamine dihydrochloride**?

A5: Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and treated as hazardous waste. After rinsing and air-drying in a well-ventilated area (such as a fume hood), the container can be disposed of as non-hazardous waste, provided all labels are removed or defaced.

Data Presentation

Property	Value
CAS Number	615-47-4
Appearance	White to off-white crystalline solid
Solubility	Soluble in water
Decomposition Temperature	> 260°C
Incompatible Materials	Strong oxidizing agents
Primary Hazards	Irritant, harmful if swallowed, in contact with skin, or inhaled; causes serious eye irritation

Experimental Protocols

Protocol: Safe Disposal of **1,2,4-Benzenetriamine Dihydrochloride** Waste

This protocol outlines the standard procedure for the collection and disposal of waste containing **1,2,4-Benzenetriamine dihydrochloride**.

Materials:

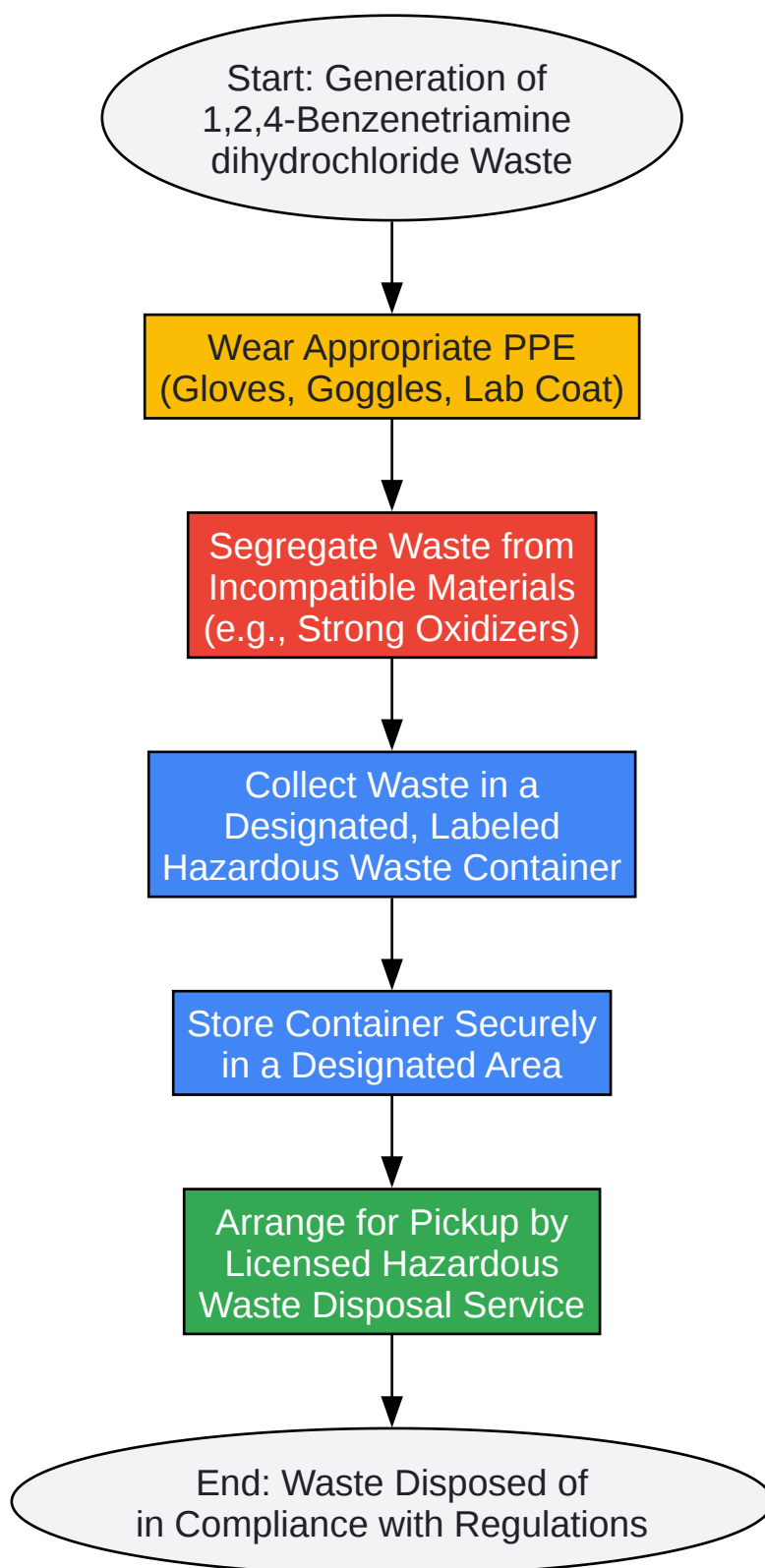
- Designated hazardous waste container (chemically resistant, with a secure lid)
- Hazardous waste labels
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemically resistant gloves
- Fume hood

Procedure:

- Waste Segregation:
 - Collect all waste containing **1,2,4-Benzenetriamine dihydrochloride** (solid residues, contaminated labware, and solutions) in a designated, properly labeled hazardous waste container.
 - Do not mix this waste with incompatible materials, particularly strong oxidizing agents.
- Container Labeling:
 - Affix a hazardous waste label to the container before adding any waste.
 - Clearly write the full chemical name: "**1,2,4-Benzenetriamine dihydrochloride**" and list any other components of the waste stream.
 - Indicate the hazards associated with the waste (e.g., "Irritant," "Toxic").
- Waste Accumulation:
 - Keep the waste container securely closed at all times, except when adding waste.
 - Store the container in a designated satellite accumulation area that is in a secondary containment tray and away from general laboratory traffic.
- Disposal Request:

- Once the container is full, or if it has been in storage for a predetermined time limit set by your institution's environmental health and safety (EHS) office, arrange for pickup by a licensed hazardous waste disposal contractor.
- Follow your institution's specific procedures for requesting a waste pickup.
- Record Keeping:
 - Maintain a log of the waste generated, including the date and amount of waste added to the container.

Mandatory Visualization



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Caption: Workflow for the safe disposal of **1,2,4-Benzenetriamine dihydrochloride** waste.

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